

Primary Synthetic Pathway: Two-Step Hydrazone Formation and Reduction

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

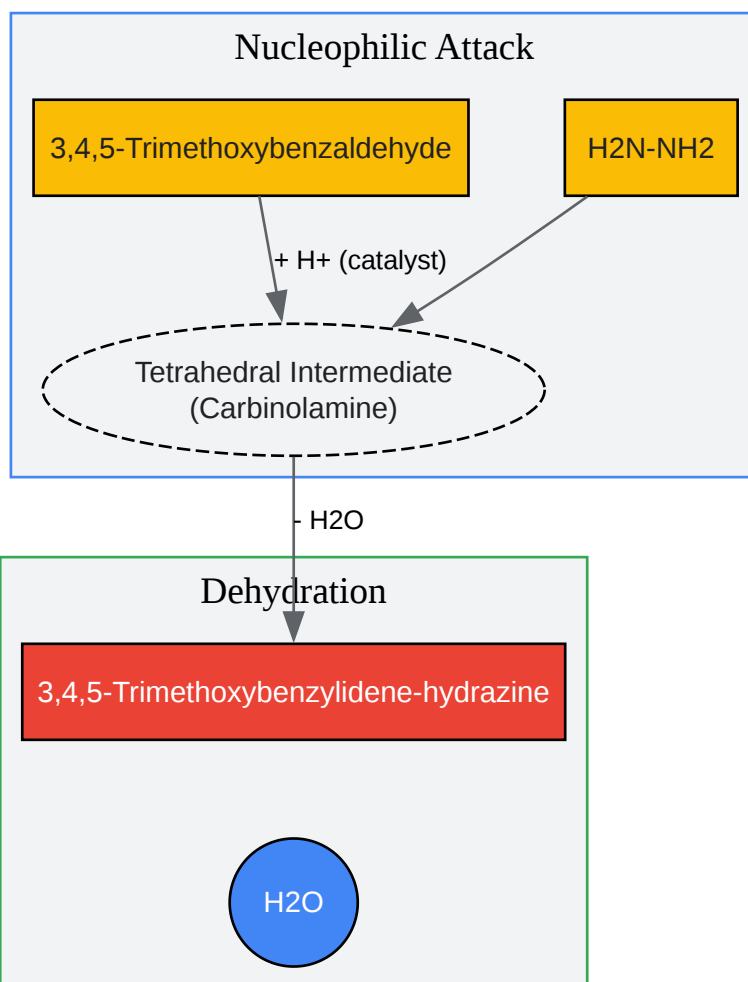
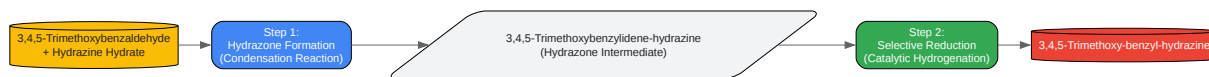
Compound Name: 3,4,5-Trimethoxy-benzyl-hydrazine

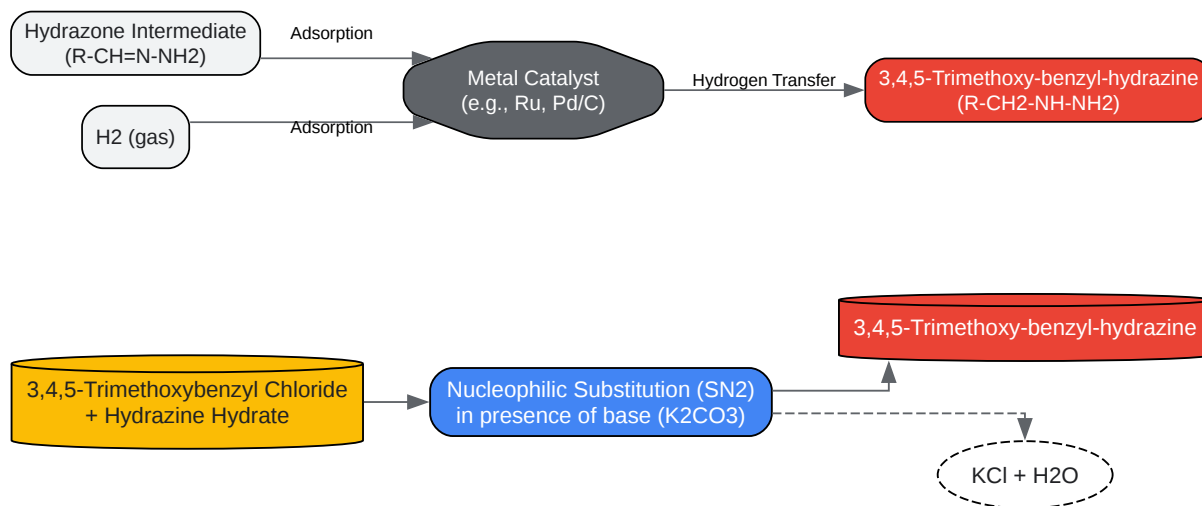
CAS No.: 60354-96-3

Cat. No.: B1628735

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The most common and versatile method for synthesizing **3,4,5-Trimethoxy-benzyl-hydrazine** involves two distinct chemical transformations. First, the commercially available 3,4,5-Trimethoxybenzaldehyde is condensed with hydrazine to form the stable intermediate, 3,4,5-Trimethoxybenzylidene-hydrazine. This intermediate is then selectively reduced to yield the final product.





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